

An In-depth Technical Guide to 2-Methoxy-6-nitrobenzoic Acid

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Compound of Interest

Compound Name: 2-Methoxy-6-nitrobenzoic Acid

Cat. No.: B1631576

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This guide provides a comprehensive technical overview of **2-Methoxy-6-nitrobenzoic acid**, a crucial chemical intermediate. Tailored for researchers, scientists, and professionals in drug development, this document delves into its fundamental properties, synthesis, and applications, underpinned by a commitment to scientific integrity and practical insights.

Section 1: Core Molecular and Physical Properties

2-Methoxy-6-nitrobenzoic acid is an aromatic compound with the chemical formula $C_8H_7NO_5$. [1][2] Its structure is characterized by a benzoic acid backbone substituted with a methoxy group ($-OCH_3$) and a nitro group ($-NO_2$). This unique combination of an electron-donating methoxy group and an electron-withdrawing nitro group significantly influences its chemical reactivity and physical properties.[1]

The molecular weight of **2-Methoxy-6-nitrobenzoic acid** is approximately 197.14 g/mol .[2][3] This value is a cornerstone for stoichiometric calculations in synthetic protocols and for analytical characterization.

Table 1: Physicochemical Properties of **2-Methoxy-6-nitrobenzoic Acid**

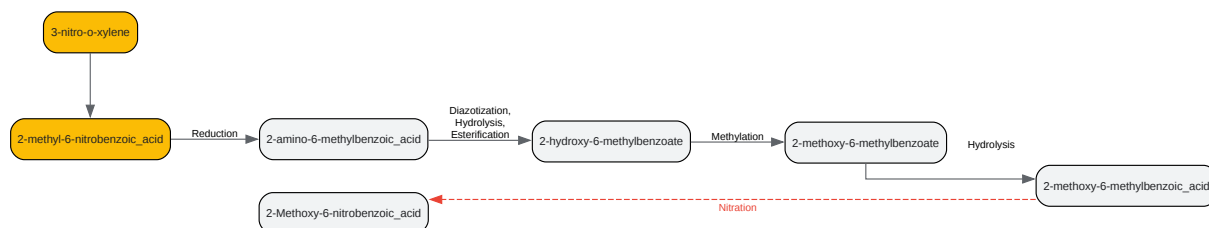
Property	Value	Source(s)
Molecular Formula	C ₈ H ₇ NO ₅	[1][2]
Molecular Weight	197.14 g/mol	[2][3]
CAS Number	53967-73-0	[1][2][4]
Appearance	Solid at room temperature	[1]
Melting Point	180°C	[2]
Boiling Point (Predicted)	374.6 ± 27.0 °C	[2]
Density (Predicted)	1.430 g/cm ³	[2]
Solubility	Soluble in organic solvents	[1]

The presence of the carboxylic acid functional group imparts acidic properties, enabling it to undergo reactions such as esterification and amidation.[1] Furthermore, the nitro group can be reduced, adding to its versatility in synthetic chemistry.[1]

Section 2: Synthesis and Mechanistic Insights

The synthesis of **2-Methoxy-6-nitrobenzoic acid** and its analogs often involves multi-step processes. A common precursor is 2-methyl-6-nitrobenzoic acid, which serves as a key raw material.[5][6] The synthesis of this precursor can be achieved through the oxidation of 3-nitro-o-xylene.[5][6][7]

A generalized synthetic pathway can be visualized as follows:



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Caption: Generalized synthetic pathway for **2-Methoxy-6-nitrobenzoic acid** and its analogs.

Experimental Protocol: Synthesis of 2-methyl-6-nitrobenzoic acid from 3-nitro-o-xylene

This protocol is based on a general procedure described in the literature.[7]

- **Reaction Setup:** In a 100 mL autoclave, add 1,2-dimethyl-3-nitrobenzene (3 mmol, 1.0 eq.) and sodium hydroxide (22.5 mmol, 7.5 eq.).
- **Solvent Addition:** Add 5 mL of ethanol to the autoclave.
- **Oxygen Purge:** Purge the autoclave with oxygen three times.
- **Pressurization and Heating:** Maintain the oxygen pressure at 1.8 MPa and heat the reaction in an oil bath at 65°C for 24 hours.
- **Work-up:** Upon completion, dilute the reaction mixture with methanol and neutralize the pH to 6-7.
- **Isolation:** Remove the solvent under reduced pressure. Add ethyl acetate and dry the organic layer.
- **Purification:** Separate the product by column chromatography to obtain 2-methyl-6-nitrobenzoic acid.[7]

The causality behind these steps lies in creating an environment for the selective oxidation of one of the methyl groups of 3-nitro-o-xylene to a carboxylic acid. The use of a pressurized oxygen atmosphere and a strong base facilitates this transformation.

Section 3: Applications in Research and Development

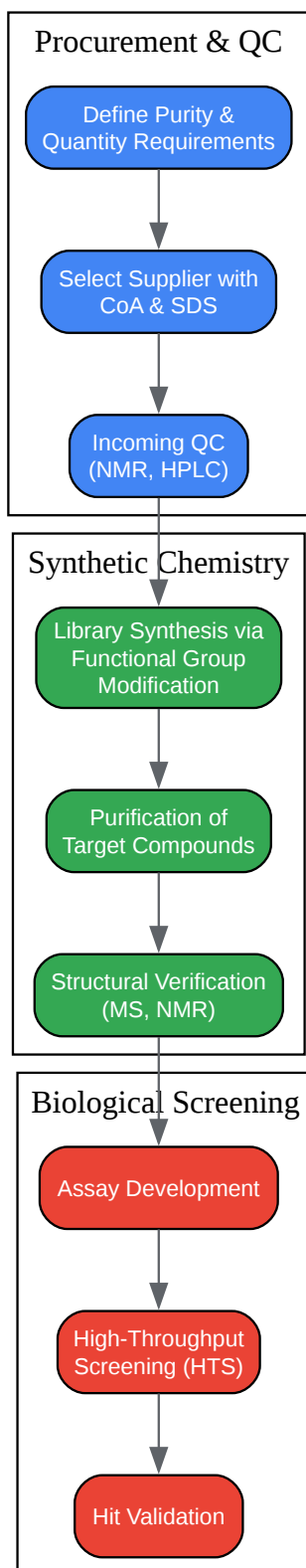
2-Methoxy-6-nitrobenzoic acid and its derivatives are valuable intermediates in several fields, particularly in the synthesis of pharmaceuticals and agrochemicals.[1][8]

Pharmaceutical Development: Its structural motifs are found in various biologically active molecules. For instance, the related compound 2-methyl-6-nitrobenzoic acid is a precursor for anti-inflammatory and analgesic drugs.[8] The methoxy and nitro functional groups offer handles for further chemical modifications, allowing for the generation of diverse compound libraries for drug discovery screening.

Agrochemicals: This class of compounds is utilized in the formulation of herbicides and pesticides.[8] For example, 2-methyl-6-nitrobenzoic acid is an important raw material for the synthesis of the fungicide metrafenone.[5]

Material Science: The compound can also act as a building block in the production of specialty polymers, contributing to the development of materials with specific properties.[8]

Workflow for Utilizing **2-Methoxy-6-nitrobenzoic Acid** in Drug Discovery



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Sources

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